

# Application Notes and Protocols for Profiling JAK3 Inhibitor Specificity Using Jak3tide

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## Compound of Interest

Compound Name: *Jak3tide*  
Cat. No.: *B12389227*

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## Introduction

Janus kinase 3 (JAK3) is a member of the Janus family of non-receptor tyrosine kinases that play a critical role in cytokine signaling pathways, particularly those involved in the immune system. Dysregulation of JAK3 activity has been implicated in various autoimmune diseases and cancers, making it an attractive therapeutic target. The development of selective JAK3 inhibitors requires robust and reliable methods to assess their potency and specificity.

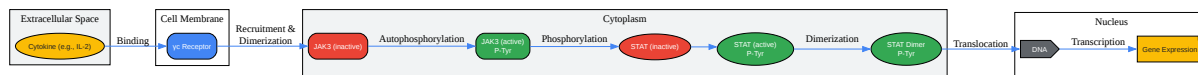
**Jak3tide**, a synthetic peptide substrate, offers a specific tool for in vitro kinase assays to profile the activity of potential JAK3 inhibitors.

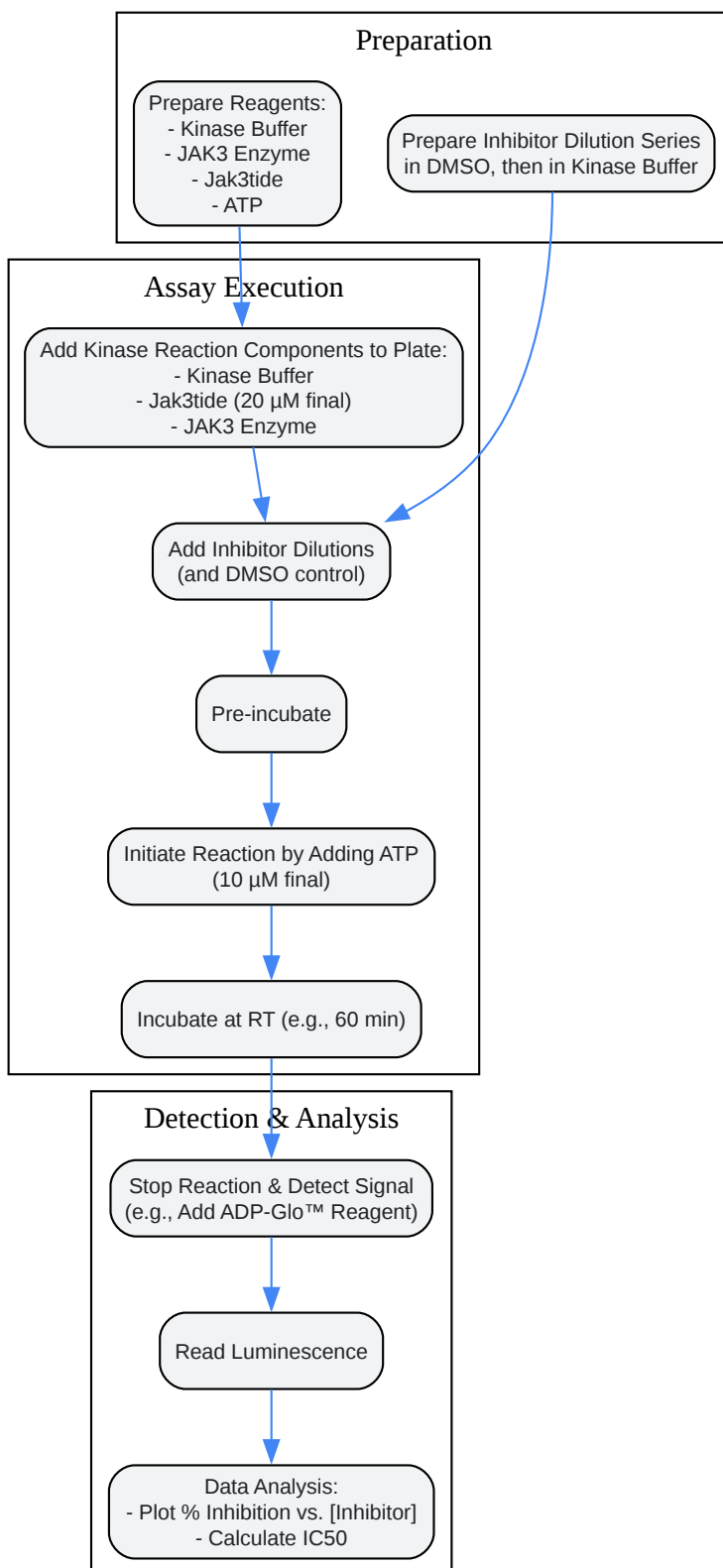
This document provides detailed application notes and protocols for utilizing **Jak3tide** to determine the inhibitory concentration (IC<sub>50</sub>) of compounds against JAK3 and to assess their selectivity against other JAK family members.

## JAK3 Signaling Pathway

JAK3 is primarily associated with the common gamma chain ( $\gamma_c$ ) of cytokine receptors. Upon cytokine binding, the receptor dimerizes, bringing two JAK3 molecules into close proximity,

leading to their autophosphorylation and activation. Activated JAK3 then phosphorylates downstream Signal Transducer and Activator of Transcription (STAT) proteins, which dimerize, translocate to the nucleus, and regulate gene expression. This pathway is crucial for the development and function of lymphocytes.





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